

Physical properties of 1,4-butane sultone (melting point, boiling point, solubility)

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Compound of Interest

Compound Name: 1,4-Butane sultone

Cat. No.: B142793

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A Comprehensive Technical Guide to the Physical Properties of 1,4-Butane Sultone

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,4-Butane sultone (1,2-oxathiane-2,2-dioxide) is a versatile cyclic ester of 4-hydroxybutanesulfonic acid. It serves as a key intermediate in organic synthesis, particularly as a sulfo-alkylating agent. Its physical properties are fundamental to its application in various fields, including the synthesis of surfactants, dyes, and pharmaceutical excipients like sulfobutyl ether β -cyclodextrin. This guide provides an in-depth overview of the core physical properties of **1,4-butane sultone**, including its melting point, boiling point, and solubility, supported by detailed experimental protocols and logical process diagrams.

Core Physical Properties

The physical state of **1,4-butane sultone** is a colorless to yellowish, odorless, and viscous liquid at room temperature.^{[1][2]} Below its melting point, it crystallizes into large plates.

Quantitative Data Summary

The key physical properties of **1,4-butane sultone** are summarized in the tables below for quick reference.

Table 1: Melting and Boiling Points of **1,4-Butane Sultone**

Property	Value	Conditions
Melting Point	12-15 °C	Standard Pressure
12.5-15.0 °C	Standard Pressure	
13 °C	Standard Pressure	
Boiling Point	>165 °C	25 mmHg
153 °C	19 hPa (14.25 mmHg)	
134-136 °C	0.53 kPa (4 mmHg)	

Table 2: Solubility of **1,4-Butane Sultone**

Solvent	Solubility	Notes
Water	54 g/L (decomposes)	Reacts in boiling water to form 4-hydroxybutanesulfonic acid. [1] [3]
Moderately soluble	An upper consolute temperature of 119 °C (at 56% by weight of sultone) has been reported. [4]	
Organic Solvents	Soluble/Miscible	Dissolves in many common organic solvents. [1] [5]

Experimental Protocols

The following sections detail standardized methodologies for the determination of the key physical properties of **1,4-butane sultone**.

Determination of Melting Point

The melting point of **1,4-butane sultone**, which is near room temperature, can be accurately determined using a capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of solidified **1,4-butane sultone** is finely powdered. A capillary tube, sealed at one end, is filled with the powder to a height of 2-3 mm by tapping the sealed end on a hard surface.
- **Apparatus Setup:** The filled capillary tube is placed in the heating block of a melting point apparatus. A calibrated thermometer is positioned to ensure the bulb is level with the sample.
- **Heating and Observation:** The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the last solid crystal melts is recorded as the completion of melting. The melting range is reported. For a pure substance, this range should be narrow.

Determination of Boiling Point

Due to its high boiling point, the determination is typically performed under reduced pressure to prevent decomposition.

Methodology:

- **Apparatus Setup:** A distillation flask containing a small volume of **1,4-butane sultone** and a few boiling chips is assembled for vacuum distillation. A calibrated thermometer is placed such that the top of the bulb is level with the side arm of the distillation flask.
- **Vacuum Application:** The system is connected to a vacuum pump, and the pressure is lowered to the desired level (e.g., 25 mmHg).
- **Heating:** The flask is gently heated in a heating mantle.
- **Data Recording:** The temperature is recorded when the liquid is boiling, and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point at

the recorded pressure.

Determination of Aqueous Solubility

The "cloud-point" technique is suitable for determining the mutual solubility of **1,4-butane sultone** and water.[4]

Methodology:

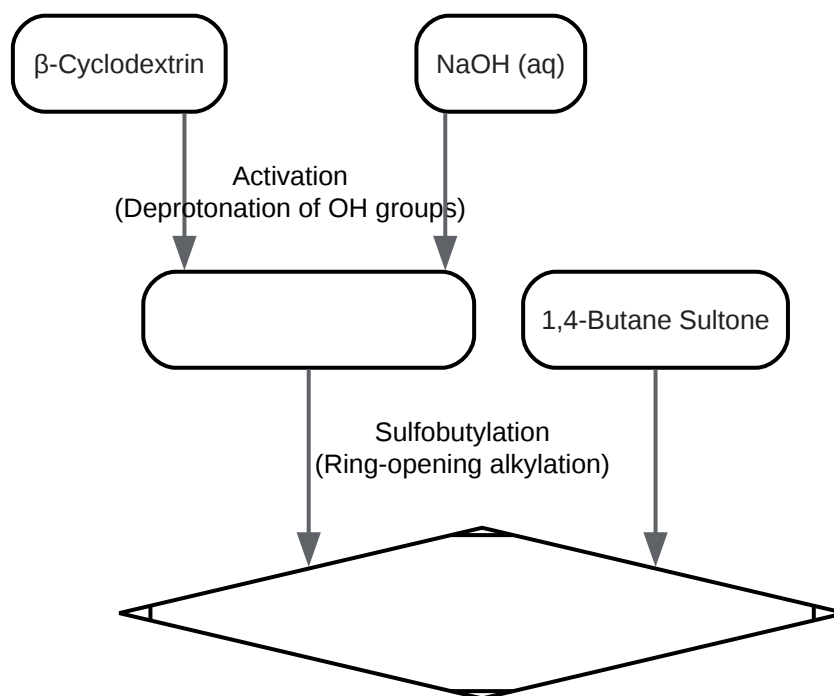
- **Sample Preparation:** A series of sealed tubes containing known weight percentages of **1,4-butane sultone** and water are prepared.
- **Heating and Observation:** Each tube is slowly heated in a temperature-controlled bath with agitation. The temperature at which the mixture becomes a single clear phase (the cloud point disappears) is recorded.
- **Cooling and Observation:** The tubes are then allowed to cool slowly, and the temperature at which turbidity reappears is recorded.
- **Data Analysis:** The temperatures are plotted against the composition to generate a mutual solubility curve.

Logical Relationships and Synthesis Pathways

1,4-Butane sultone is a key reactant in various chemical syntheses. The following diagrams illustrate its role in two significant applications.

Synthesis of Sulfobutyl Ether β -Cyclodextrin (SBE- β -CD)

1,4-Butane sultone is used to sulfobutylate β -cyclodextrin, a process that significantly enhances its water solubility, making it a valuable excipient in drug formulations.[6]

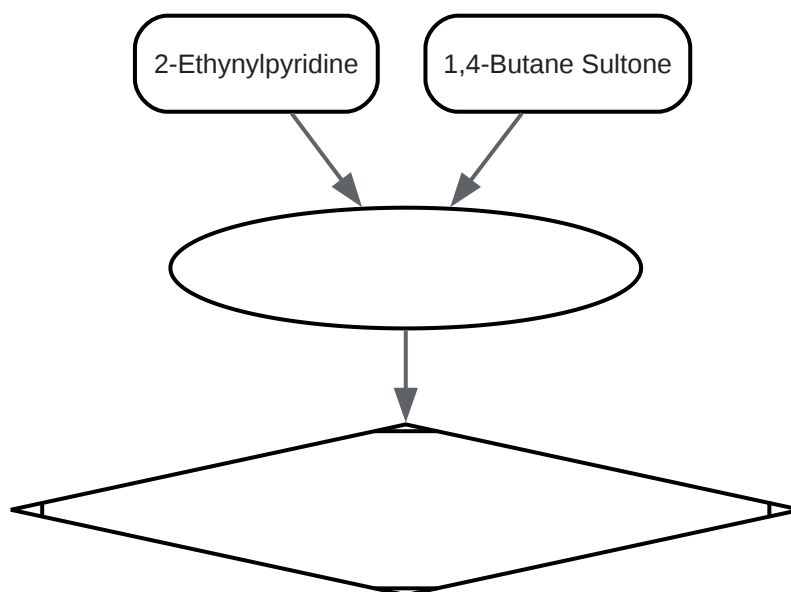


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Caption: Synthesis of SBE-β-CD via activation and subsequent sulfobutylation of β-cyclodextrin.

Synthesis of a Self-Dopable Conjugated Polybetaine

1,4-Butane sultone reacts with 2-ethynylpyridine in a polymerization reaction to form poly[2-ethynyl-N-(4-sulfobutyl)pyridinium betaine] (PESPB), a self-dopable conjugated polymer, without the need for an additional initiator or catalyst.^[1]



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Caption: Synthesis of PESPB through the activated polymerization of 2-ethynylpyridine and **1,4-butane sultone**.

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